

In-depth Technical Guide: Toxicology of 4-Methoxy-3,5-dimethylaniline HCl

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Compound of Interest

Compound Name: 4-Methoxy-3,5-dimethylaniline HCl

Cat. No.: B1357400

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Disclaimer: This document provides a comprehensive overview of the available toxicological information for **4-Methoxy-3,5-dimethylaniline HCl**. Due to a scarcity of studies on this specific compound, this guide also draws upon data from structurally similar substituted anilines to infer potential hazards. All information derived from analogue compounds is clearly indicated. This guide is intended for researchers, scientists, and drug development professionals and should not be used for clinical or diagnostic purposes.

Executive Summary

4-Methoxy-3,5-dimethylaniline hydrochloride is a substituted aromatic amine. While specific toxicological data for this compound is limited, the broader class of anilines is known for potential health hazards, including methemoglobinemia, genotoxicity, and carcinogenicity. This guide summarizes the available data for **4-Methoxy-3,5-dimethylaniline HCl** and provides a predictive toxicological profile based on analogue data and the well-established toxicological principles of aromatic amines.

Chemical and Physical Properties

Property	Value	Source
Chemical Name	4-Methoxy-3,5-dimethylaniline hydrochloride	-
CAS Number	158400-44-3	[1][2]
Molecular Formula	C ₉ H ₁₄ ClNO	[1][2]
Molecular Weight	187.67 g/mol	-
Appearance	Solid	-
Melting Point	Not available	-
Boiling Point	Not available	-
Solubility	Not available	-

Toxicological Data

Acute Toxicity

No specific LD50 data for **4-Methoxy-3,5-dimethylaniline HCl** were found in the public domain. However, hazard statements from safety data sheets suggest that the compound is harmful if swallowed, in contact with skin, or if inhaled. A key toxicological effect of many anilines is the induction of methemoglobinemia, which can lead to cyanosis.

Ecotoxicity

Limited ecotoxicity data is available from a Safety Data Sheet.

Test Organism	Endpoint	Value	Exposure Time	Guideline
Danio rerio (zebra fish)	LC50	143.3 mg/L	96 hours	Not specified
Daphnia magna (Water flea)	EC50	20 mg/L	48 hours	OECD Test Guideline 202

Genotoxicity

Specific genotoxicity studies for **4-Methoxy-3,5-dimethylaniline HCl** are not publicly available. However, information on the closely related compound, 3,5-dimethylaniline (3,5-DMA), and the general class of aromatic amines, provides insights into its potential genotoxic profile.

Aromatic amines are known to be activated by metabolic enzymes, such as cytochrome P450s, to form reactive intermediates that can bind to DNA and cause mutations. The primary mechanism involves N-hydroxylation to form N-hydroxylamines, which can then be further activated to highly reactive nitrenium ions.

Test System	Compound	Result	Remarks
Hamster ovary cells	4-Methoxy-3,5-dimethylaniline HCl	Data not available	Mentioned in an SDS without quantitative results or protocol.
In vivo comet assay (mice)	3,5-DMA	Positive for DNA damage in bone marrow	-
In vivo micronucleus test (mice)	3,5-DMA	Negative	-

- Test System: Male ddY mice.
- Administration: Intragastric gavage.
- Dose: 200 mg/kg body weight.
- Sample Collection: Bone marrow, kidney, liver, and lung tissues were collected at 3 and 24 hours post-administration.
- Methodology: Tissues were processed to isolate single cells, which were then embedded in agarose on microscope slides. The cells were lysed, and the DNA was subjected to electrophoresis. DNA damage was quantified by measuring the migration of DNA from the nucleus, creating a "comet" shape. The extent of DNA damage is proportional to the length and intensity of the comet tail.

Carcinogenicity

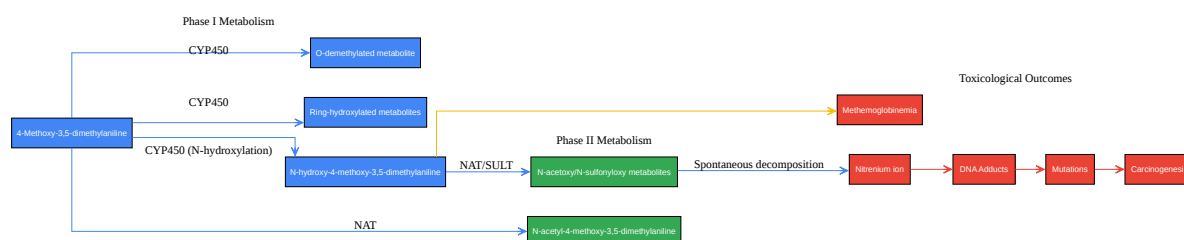
4-Methoxy-3,5-dimethylaniline HCl is suspected of causing cancer (H351). However, no specific carcinogenicity bioassays for this compound were identified. The carcinogenic potential of many substituted anilines is well-documented, with the urinary bladder and spleen being common target organs in rodent studies. The mechanism is linked to their genotoxic properties and the metabolic activation in target tissues.

Metabolism and Toxicokinetics

The metabolic pathways of **4-Methoxy-3,5-dimethylaniline HCl** have not been specifically elucidated. However, based on the metabolism of other substituted anilines, it is anticipated to undergo the following transformations:

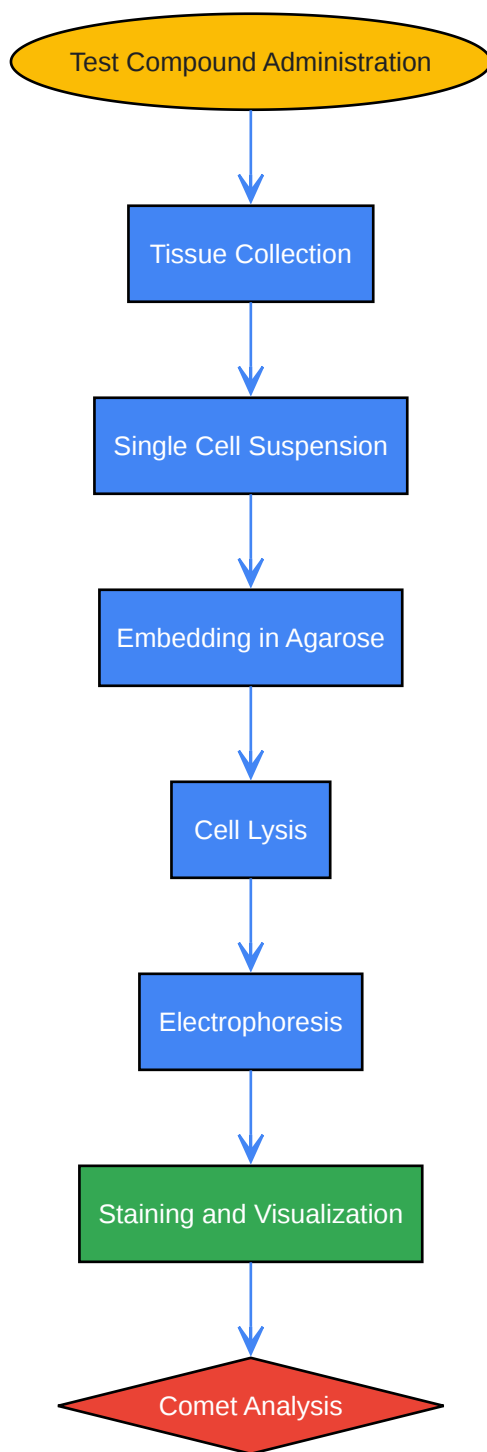
- Phase I Metabolism: Primarily N-hydroxylation mediated by cytochrome P450 enzymes (e.g., CYP1A2) to form the N-hydroxylamine metabolite. Other potential Phase I reactions include O-demethylation of the methoxy group and ring hydroxylation.
- Phase II Metabolism: The N-hydroxylamine can be further conjugated with acetyl or sulfate groups, leading to the formation of more stable or, in some cases, more reactive intermediates. The parent amine can also undergo N-acetylation.

Visualizations



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Caption: Proposed metabolic activation pathway of 4-Methoxy-3,5-dimethylaniline.



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Caption: General experimental workflow for the in vivo Comet Assay.

Conclusion

The toxicological profile of **4-Methoxy-3,5-dimethylaniline HCl** is not well-defined due to a lack of specific studies. However, based on its chemical structure as a substituted aniline and the available data on related compounds, several potential hazards can be anticipated. These include acute toxicity with the risk of methemoglobinemia, genotoxicity through metabolic activation to DNA-reactive intermediates, and a potential for carcinogenicity. The limited ecotoxicity data suggests it is harmful to aquatic life. Further experimental studies are necessary to definitively characterize the toxicological properties of this compound and to establish safe exposure limits. Researchers and drug development professionals should handle this compound with appropriate caution, assuming the hazards associated with the broader class of aromatic amines.

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References

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- 2. New Report: N-Methylaniline May Pose Cancer and Genetic Defect Risks - Foresight [useforesight.io]
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